

# Technical Support Center: Overcoming Oxygen Inhibition with Irgacure 907

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## Compound of Interest

Compound Name:	2-Methyl-4'-(methylthio)-2-morpholinopropiophenone
Cat. No.:	B163144

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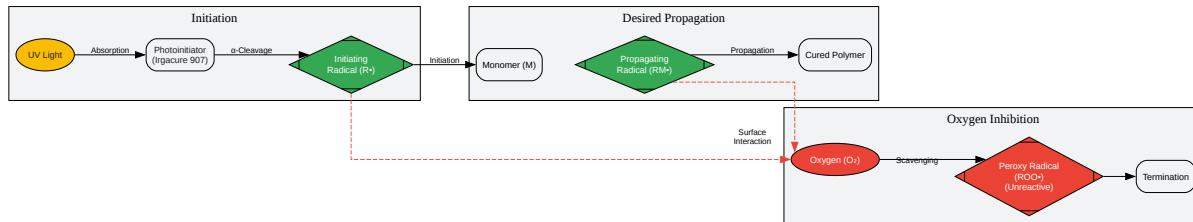
Welcome, researchers, scientists, and drug development professionals. This guide is designed to be your dedicated resource for troubleshooting and overcoming a common yet critical challenge in free-radical photopolymerization: oxygen inhibition. Specifically, we will delve into the effective use of the photoinitiator Irgacure 907 to achieve complete and tack-free surface cures in your experiments. This center provides in-depth technical explanations, actionable troubleshooting guides in a question-and-answer format, and detailed experimental protocols to ensure the integrity and success of your work.

## The Fundamental Challenge: Understanding Oxygen Inhibition

Before we address solutions, it is crucial to understand the underlying chemistry of the problem. Oxygen is a notorious inhibitor of free-radical polymerization.<sup>[1]</sup> This phenomenon is particularly pronounced at the surface of a resin exposed to air, leading to a tacky or uncured finish even when the bulk of the material has solidified.

The mechanism involves the rapid reaction of atmospheric oxygen with the initiating and propagating radicals in your formulation. This interaction forms stable peroxy radicals, which are significantly less reactive towards monomer double bonds, effectively terminating the polymerization chain reaction.<sup>[2]</sup> This issue is a significant hurdle in applications requiring high-quality surface finishes, such as in coatings, adhesives, and microfabrication.

## Visualizing the Mechanism of Oxygen Inhibition



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Figure 1: Mechanism of Oxygen Inhibition. This diagram illustrates how oxygen intercepts free radicals, forming unreactive peroxy radicals and terminating the desired polymerization process.

## Frequently Asked Questions (FAQs) and Troubleshooting Guide

This section addresses common issues encountered when using Irgacure 907 to combat oxygen inhibition.

**Q1:** My sample surface is tacky after curing, but the bulk is solid. I'm using Irgacure 907. What's happening?

**A1:** This is a classic symptom of oxygen inhibition at the air-resin interface. While Irgacure 907 is an excellent surface-curing photoinitiator, its effectiveness can be influenced by several factors.<sup>[3]</sup>

- Insufficient Radical Flux: The rate of free radical generation at the surface may not be high enough to overcome the rate of oxygen diffusion into the resin. Oxygen consumes the initial radicals, creating an "induction period" where polymerization is delayed.
- Low Irgacure 907 Concentration: The concentration of the photoinitiator might be too low for the specific thickness and composition of your resin.
- Inadequate UV Intensity: The intensity of your UV light source at the absorption wavelengths of Irgacure 907 (around 231 nm and 307 nm) may be insufficient to generate an adequate number of free radicals quickly.[\[1\]](#)

#### Troubleshooting Steps:

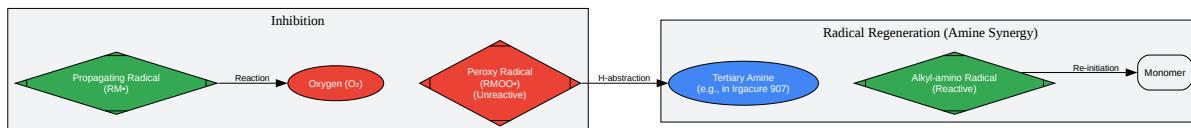
- Increase Irgacure 907 Concentration: For many formulations, a concentration of 2-6% by weight is a good starting point.[\[4\]](#) Consider performing a ladder study to find the optimal concentration for your system.
- Increase UV Intensity: If possible, increase the power of your UV lamp or move it closer to the sample. Higher intensity generates a greater concentration of free radicals, which can outcompete the inhibitory effect of oxygen.[\[3\]](#)
- Implement an Oxygen-Exclusion Method: For highly sensitive applications, chemical mitigation alone may not be enough. Refer to the protocols in the "Experimental Protocols" section for inert gas purging or using a barrier film.

Q2: How does Irgacure 907 specifically help in overcoming oxygen inhibition?

A2: Irgacure 907 (2-Methyl-1-[4-(methylthio)phenyl]-2-morpholinopropan-1-one) has a unique structural feature that contributes to its efficacy against oxygen inhibition. It is a Type I photoinitiator that undergoes efficient  $\alpha$ -cleavage upon UV exposure to form two free radicals.[\[5\]](#) Crucially, it contains a tertiary amine group (a morpholinyl group) within its structure.[\[6\]](#)

Tertiary amines are known to act as "amine synergists" that can reduce oxygen inhibition.[\[2\]](#) They can react with the unreactive peroxy radicals (formed from the interaction of polymer radicals and oxygen) to generate a new, reactive alkyl-amino radical.[\[2\]](#) This new radical can then initiate polymerization, effectively rescuing the chain reaction from termination. While this is a well-known mechanism for separate amine additives, the presence of the amine moiety

within the Irgacure 907 molecule itself is thought to contribute to its robust surface cure performance.[6]



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Figure 2: Amine Synergy in Oxygen Inhibition. This diagram shows how a tertiary amine can react with an unreactive peroxy radical to generate a new, reactive radical that can continue the polymerization.

Q3: I'm working with a pigmented system. What concentration of Irgacure 907 should I use, and should I combine it with other photoinitiators?

A3: Irgacure 907 is highly recommended for pigmented systems due to its strong absorption characteristics.[3] For pigmented formulations, a higher concentration of photoinitiator is generally required to compete with the light absorption and scattering by the pigment particles.

For optimal performance, especially in challenging systems, it is often beneficial to use Irgacure 907 in combination with a sensitizer like a thioxanthone (e.g., ITX).[4] The thioxanthone absorbs UV light and transfers energy to the Irgacure 907, enhancing the efficiency of radical generation.[6]

Recommended Starting Concentrations for Pigmented Systems:

Application	Irgacure 907 Conc. (% w/w)	Co-initiator/Sensitizer	Ratio (907:Co-initiator)
Offset Inks	4.0 - 6.0%	-	-
Screen Inks	2.0 - 4.0%	Omnirad ITX	Add 0.2 - 0.5% ITX
White Coatings	2.0 - 5.0%	Irgacure 184	-
General Pigmented	3.0 - 5.0%	ITX	10:1 to 10:5

This data is compiled from various sources and should be used as a starting point for your own optimizations.[\[4\]](#)[\[7\]](#)

Q4: I've increased the concentration of Irgacure 907, but now I'm observing some yellowing in my cured polymer. What can I do?

A4: Yellowing can be a side effect of using higher concentrations of certain photoinitiators, including  $\alpha$ -amino ketone types like Irgacure 907.[\[8\]](#) While Irgacure 907 is known for relatively low yellowing compared to some other initiators, high concentrations can lead to the formation of colored byproducts.

#### Mitigation Strategies for Yellowing:

- Optimize Concentration: The first step is to determine the minimum concentration of Irgacure 907 that provides a tack-free cure. Avoid using an excessive amount.
- Combine with a Non-Yellowing Photoinitiator: For clear or white coatings where color stability is critical, consider using a lower concentration of Irgacure 907 for surface cure in combination with a non-yellowing photoinitiator like Irgacure 184 for through-cure.[\[4\]](#) For a clear varnish, a starting point could be 0.1-1.0% Irgacure 907 combined with 2-5% Irgacure 184.[\[4\]](#)
- Use a Co-initiator: As mentioned previously, using a sensitizer like ITX can improve the efficiency of Irgacure 907, potentially allowing you to reduce its overall concentration while maintaining cure speed, which may in turn reduce yellowing.

- Check Your UV Source: Ensure your UV lamp is not emitting excessive heat, as thermal effects can sometimes contribute to yellowing. Also, ensure the wavelength output is well-matched to the absorption spectrum of your photoinitiator package.

## Experimental Protocols

Here are detailed, step-by-step protocols for common physical methods to eliminate oxygen from your experimental setup.

### Protocol 1: Inert Gas Purging for Oxygen Removal

**Objective:** To create an oxygen-free environment for photopolymerization using a continuous flow of inert gas.

#### Materials:

- Your resin formulation containing Irgacure 907
- Reaction vessel or mold
- UV curing system
- Source of high-purity ( $\geq 99.99\%$ ) nitrogen or argon gas with a regulator
- Flow meter
- Gas-tight curing chamber or a custom-made enclosure with an inlet and outlet for gas flow
- Tubing

#### Procedure:

- Preparation: Place your resin sample within the curing chamber. Position the UV lamp at the desired distance.
- Gas Connection: Connect the inert gas source to the chamber's inlet via the flow meter and tubing. Ensure the outlet is open to allow for the displacement of air.
- Purging:

- Set the gas flow rate. A gentle flow is sufficient to displace oxygen without disturbing the resin surface. A starting point for a small lab-scale chamber (1-5 Liters) is a flow rate of 2-5 L/min.
- The goal is to exchange the chamber volume several times. A common practice is to purge for a duration that allows for 5-10 volume changes of the chamber before starting the UV exposure.<sup>[2]</sup> For example, for a 2L chamber at 4 L/min, a 5-minute purge would result in 10 volume changes.
- UV Exposure: Maintain the inert gas flow throughout the entire UV curing period. This is critical as oxygen can diffuse back into the chamber if the flow is stopped.
- Completion: After the UV exposure is complete, turn off the UV lamp first, and then stop the inert gas flow.

**Safety Note:** When working with inert gases in an enclosed space, ensure proper ventilation to prevent the displacement of breathable air.

## Protocol 2: Barrier Film Lamination

**Objective:** To physically block atmospheric oxygen from the resin surface during curing.

**Materials:**

- Your resin formulation containing Irgacure 907
- Substrate for coating
- A transparent, oxygen-impermeable film (e.g., PET or polypropylene film)
- A squeegee or roller

**Procedure:**

- Resin Application: Apply your resin to the substrate at the desired thickness.
- Film Application: Carefully place the barrier film over the wet resin.

- Eliminate Air Bubbles: Use a squeegee or roller to gently smooth the film over the resin, ensuring there are no trapped air bubbles at the resin-film interface. This step is crucial for a uniform cure.
- UV Curing: Place the assembly under the UV lamp and cure as required. The UV light will pass through the transparent film to initiate polymerization.
- Film Removal: After curing, carefully peel off the barrier film. The underlying surface should be fully cured and tack-free.

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